

Essential Safety and Operational Guide for 2-Methoxyphenethylamine

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Compound of Interest

Compound Name: 2-Methoxyphenethylamine

Cat. No.: B1581544

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Methoxyphenethylamine**, including detailed personal protective equipment (PPE) protocols, operational plans, and disposal procedures.

Chemical Identifier and Physical Properties:

Property	Value	Source
CAS Number	2045-79-6	[1] [2]
Molecular Formula	C9H13NO	[2]
Molecular Weight	151.21 g/mol	
Appearance	Clear yellow to slightly brown liquid	[1] [2] [3]
Boiling Point	236-237 °C (lit.)	[1] [2]
Melting Point	-45 °C (lit.)	[1]
Flash Point	> 110 °C (> 230 °F)	[2] [3]
Density	1.033 g/mL at 25 °C (lit.)	

Hazard Identification and Personal Protective Equipment (PPE):

2-Methoxyphenethylamine is classified as a substance that causes severe skin burns and eye damage.[1][2] It is crucial to use appropriate PPE to minimize exposure risks.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical impermeable gloves (e.g., Nitrile, Neoprene).[1][3]	To prevent skin contact which can cause severe burns.[1][2]
Eye and Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum).[4]	To protect against splashes that can cause severe eye damage.[1][2][4]
Skin and Body Protection	A complete suit protecting against chemicals or a lab coat with a disposable gown.[4][5]	To prevent skin exposure and contamination of personal clothing.
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator when necessary, particularly in case of vapor or aerosol generation.[3]	To prevent irritation of the respiratory tract.[3]

Operational and Handling Plan:

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][6]
- Avoid contact with skin, eyes, and clothing.[1][3][6]
- Do not breathe vapors or mist.[1][3]
- Use non-sparking tools to prevent ignition.[1]
- Wash hands thoroughly after handling.[1][3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Store away from incompatible materials and foodstuff containers.[\[1\]](#)
- The storage area should be locked up.[\[1\]](#)[\[2\]](#)

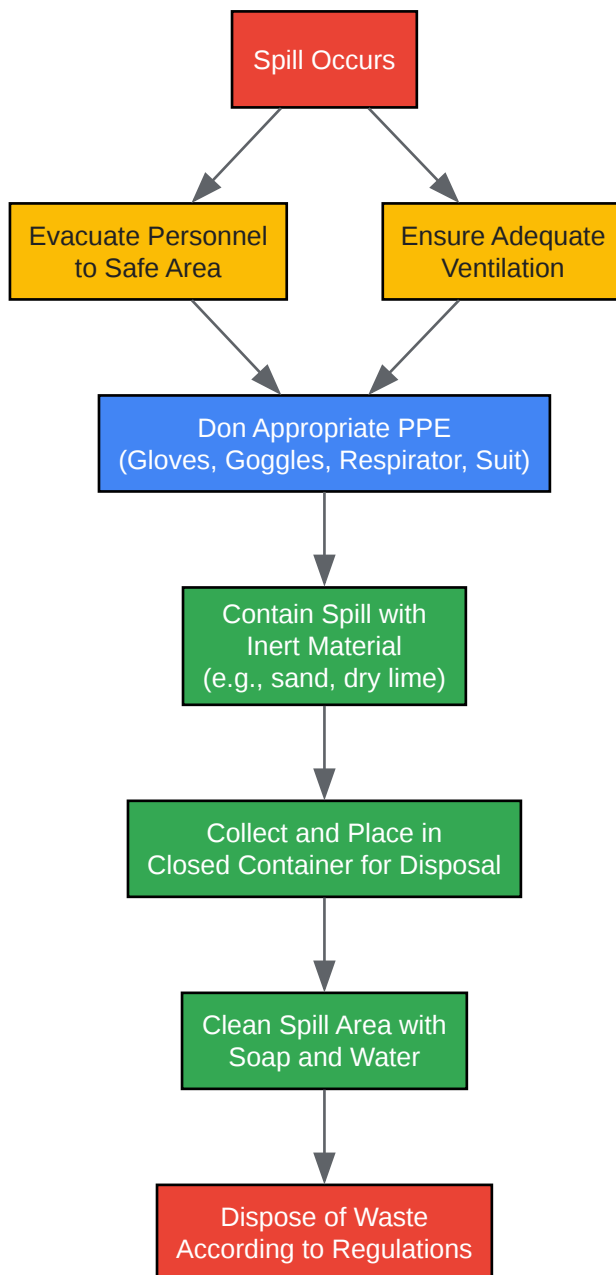
First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention. [2] [3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] [3]

Chemical Spill and Disposal Plan:

In the event of a spill, a clear and immediate response is critical. The following workflow outlines the necessary steps.

Chemical Spill Response Workflow for 2-Methoxyphenethylamine

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Caption: Workflow for handling a chemical spill.

Disposal:

- Disposal must be conducted by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[1]
- Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[1]
- Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning.[1]
- Adhered or collected material from a spill should be promptly disposed of in accordance with appropriate laws and regulations.[1]

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